

Fak-IN-16: A Technical Guide to a Selective FAK Inhibitor

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Compound of Interest

Compound Name: *Fak-IN-16*

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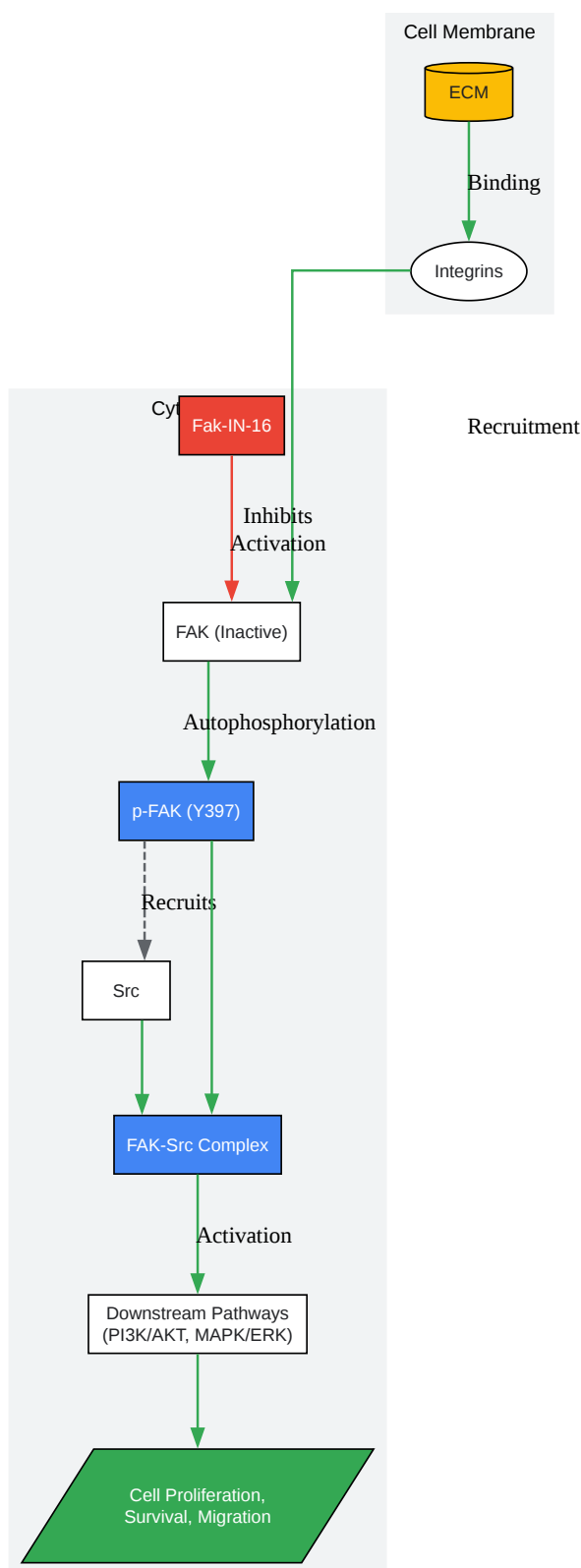
Focal Adhesion Kinase (FAK), a non-receptor tyrosine kinase, is a critical mediator of signal transduction from the extracellular matrix (ECM) to the cell interior, playing a pivotal role in cell adhesion, migration, proliferation, and survival.^{[1][2][3]} Its overexpression and activation are implicated in the progression and metastasis of numerous cancers, establishing it as a key therapeutic target.^{[4][5][6][7]} **Fak-IN-16** (also known as compound OXA-11) has emerged as a potent, orally active, and selective FAK inhibitor.^[8] This guide provides a comprehensive overview of **Fak-IN-16**, detailing its biochemical activity, mechanism of action, and the experimental protocols for its evaluation.

Mechanism of Action

Fak-IN-16 functions as an ATP-competitive inhibitor, targeting the kinase domain of FAK.^{[4][9]} The activation of FAK is initiated by its recruitment to focal adhesions following integrin clustering.^{[1][10]} This leads to a critical autophosphorylation event at tyrosine 397 (Y397), which creates a high-affinity binding site for the SH2 domain of Src family kinases.^{[1][11][12]} The resulting FAK-Src complex formation leads to the full activation of FAK and subsequent

phosphorylation of downstream targets, activating signaling cascades such as the PI3K/AKT and MAPK/ERK pathways that promote cell survival, proliferation, and migration.[\[4\]](#)[\[6\]](#)[\[11\]](#)

Fak-IN-16 effectively inhibits FAK autophosphorylation at Y397 and other key sites like Y861, thereby blocking the recruitment of Src and disrupting these downstream signaling pathways.[\[4\]](#)[\[8\]](#) This inhibition leads to reduced tumor growth, vascularity, and invasion.[\[8\]](#)



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FAK signaling pathway and the point of inhibition by **Fak-IN-16**.

Data Presentation

This table summarizes the half-maximal inhibitory concentration (IC50) values of **Fak-IN-16** against FAK compared to other well-known FAK inhibitors. Note that IC50 values can vary depending on the specific assay conditions.

Inhibitor	FAK IC50 (nM)	Other Notable Kinase Targets (IC50)	Key Characteristics
Fak-IN-16	1.2 pM[8][13] / 19.10 nM[1][5][14]	ABL1, ALK, BTK, FLT3, KDR[1][5][14]	Orally active, slows tumor growth and reduces vascularity.[8][13]
Defactinib (VS-6063)	<0.6 nM[1]	Pyk2 (<0.6 nM)[1]	Reversible and selective FAK inhibitor.[1][13]
PF-562271	1.5 nM[1]	Pyk2 (~10-fold less potent)[1]	Potent, ATP-competitive inhibitor. [1]
GSK2256098	0.4 nM[1]	Highly selective for FAK[1]	Reversible ATP-competitive inhibitor. [1]
TAE226	5.5 nM[1]	InsR, IGF-1R, ALK (~10-100-fold less potent)[1]	Dual FAK/IGF-1R inhibitor.[1]
Y15	~50 nM (for autophosphorylation) [1][15]	Specific for FAK Y397 site[1][12]	Allosteric inhibitor, decreases cancer cell viability.[1][12]

Note: A significant discrepancy exists in the reported biochemical potency of **Fak-IN-16** (1.2 pM vs 19.10 nM). This may be due to different assay conditions or compound batches, highlighting the need for standardized comparative studies.

Fak-IN-16 demonstrates potent anti-proliferative and anti-metastatic activity in various cancer cell lines and in vivo models.

Activity Type	Cancer Cell Lines / Model	Observed Effects	Reference
Anti-Proliferative	U-87MG (Glioblastoma), A549 (Lung), MDA-MB-231 (Breast)	Showed 4-fold, 6-fold, and 14-fold better activity than TAE226, respectively.	[5][14]
Anti-Metastatic	U-87MG, A549, MDA-MB-231	Substantially inhibited cell migration.	[14]
In Vivo Efficacy	Mouse Xenograft Models	Orally active, slows tumor growth, reduces tumor vascularity and invasion.	[8][13]
Combination Therapy	In vitro and in vivo models	Potentiates the anti-tumor effects of Cisplatin.	[8]

Experimental Protocols

Detailed methodologies are essential for the accurate interpretation and replication of experimental findings.

This assay quantifies the concentration of **Fak-IN-16** required to inhibit 50% of FAK enzymatic activity in a cell-free system.

Principle: The assay measures the amount of ADP produced from the kinase reaction where FAK transfers a phosphate group from ATP to a substrate. The amount of ADP is inversely proportional to the inhibitory activity of the compound. Luminescence-based detection kits like ADP-Glo™ are commonly used.[16]

Materials:

- Recombinant human FAK enzyme

- FAK substrate (e.g., Poly(E4Y) peptide)
- ATP
- Kinase reaction buffer (e.g., 50 mM HEPES pH 7.5, 10 mM MgCl₂, 1 mM EGTA, 2 mM DTT, 0.01% Tween-20)
- **Fak-IN-16** (serially diluted in DMSO)
- ADP-Glo™ Kinase Assay Kit (or similar)
- 96-well microplates

Procedure:

- Prepare serial dilutions of **Fak-IN-16** in DMSO and then dilute further into the kinase reaction buffer.
- In a 96-well plate, add the FAK enzyme, the substrate, and the **Fak-IN-16** dilutions. Include a no-inhibitor control (vehicle only).
- Initiate the kinase reaction by adding a solution of ATP.
- Incubate the plate at 30°C for a defined period (e.g., 60 minutes).[\[16\]](#)
- Stop the reaction by adding the ADP-Glo™ Reagent, which depletes the remaining ATP.
- Add the Kinase Detection Reagent to convert the generated ADP back to ATP and induce a luminescent signal.[\[1\]](#)
- Incubate for 30-40 minutes at room temperature.
- Measure luminescence using a microplate reader.
- Calculate the percent inhibition for each inhibitor concentration relative to the vehicle control.
- Determine the IC₅₀ value by fitting the data to a dose-response curve using appropriate software (e.g., GraphPad Prism).[\[1\]](#)

This protocol assesses the ability of **Fak-IN-16** to inhibit FAK autophosphorylation (at Y397) within a cellular context, confirming target engagement.

Principle: Cells are treated with the inhibitor, and cell lysates are analyzed by Western blot using antibodies specific for phosphorylated FAK (p-FAK Y397) and total FAK. A decrease in the p-FAK signal relative to total FAK indicates inhibition.

Materials:

- Cancer cell line of interest (e.g., U-87MG, A549)
- Complete cell culture medium
- **Fak-IN-16**
- Ice-cold PBS
- Lysis buffer (e.g., RIPA buffer) supplemented with protease and phosphatase inhibitors
- Primary antibodies: anti-p-FAK (Y397), anti-total FAK, anti-GAPDH (loading control)
- HRP-conjugated secondary antibody
- SDS-PAGE gels and blotting equipment
- Chemiluminescent substrate

Procedure:

- Cell Treatment: Seed cells in 6-well plates and grow to 70-80% confluency. Treat cells with varying concentrations of **Fak-IN-16** (and a vehicle control) for a predetermined time (e.g., 2-24 hours).[\[11\]](#)
- Cell Lysis: After treatment, wash cells twice with ice-cold PBS. Add ice-cold lysis buffer to each well, scrape the cells, and incubate on ice for 30 minutes.[\[11\]](#)
- Protein Quantification: Centrifuge the lysate to pellet cell debris. Collect the supernatant and determine the protein concentration using a BCA or Bradford assay.

- SDS-PAGE and Transfer: Load equal amounts of protein (e.g., 20-40 µg) per lane onto an SDS-polyacrylamide gel. Separate proteins by electrophoresis and transfer them to a PVDF membrane.[\[11\]](#)
- Immunoblotting:
 - Block the membrane with 5% non-fat dry milk or BSA in TBST for 1 hour.
 - Incubate the membrane with the primary antibody against p-FAK (Y397) overnight at 4°C.[\[1\]](#)
 - Wash the membrane and incubate with the HRP-conjugated secondary antibody for 1 hour at room temperature.[\[11\]](#)
 - Detect the signal using a chemiluminescent substrate and an imaging system.[\[1\]](#)
- Re-probing: Strip the membrane and re-probe with an antibody for total FAK and then a loading control (e.g., GAPDH) to ensure equal protein loading.[\[1\]](#)
- Quantification: Quantify the band intensities to determine the ratio of p-FAK to total FAK, assessing the degree of inhibition.

This protocol provides a framework for assessing the anti-tumor efficacy of **Fak-IN-16** in a preclinical mouse model.

Principle: Human cancer cells are implanted into immunocompromised mice to form tumors. The mice are then treated with **Fak-IN-16**, and tumor growth is monitored over time to evaluate the compound's efficacy.

Materials:

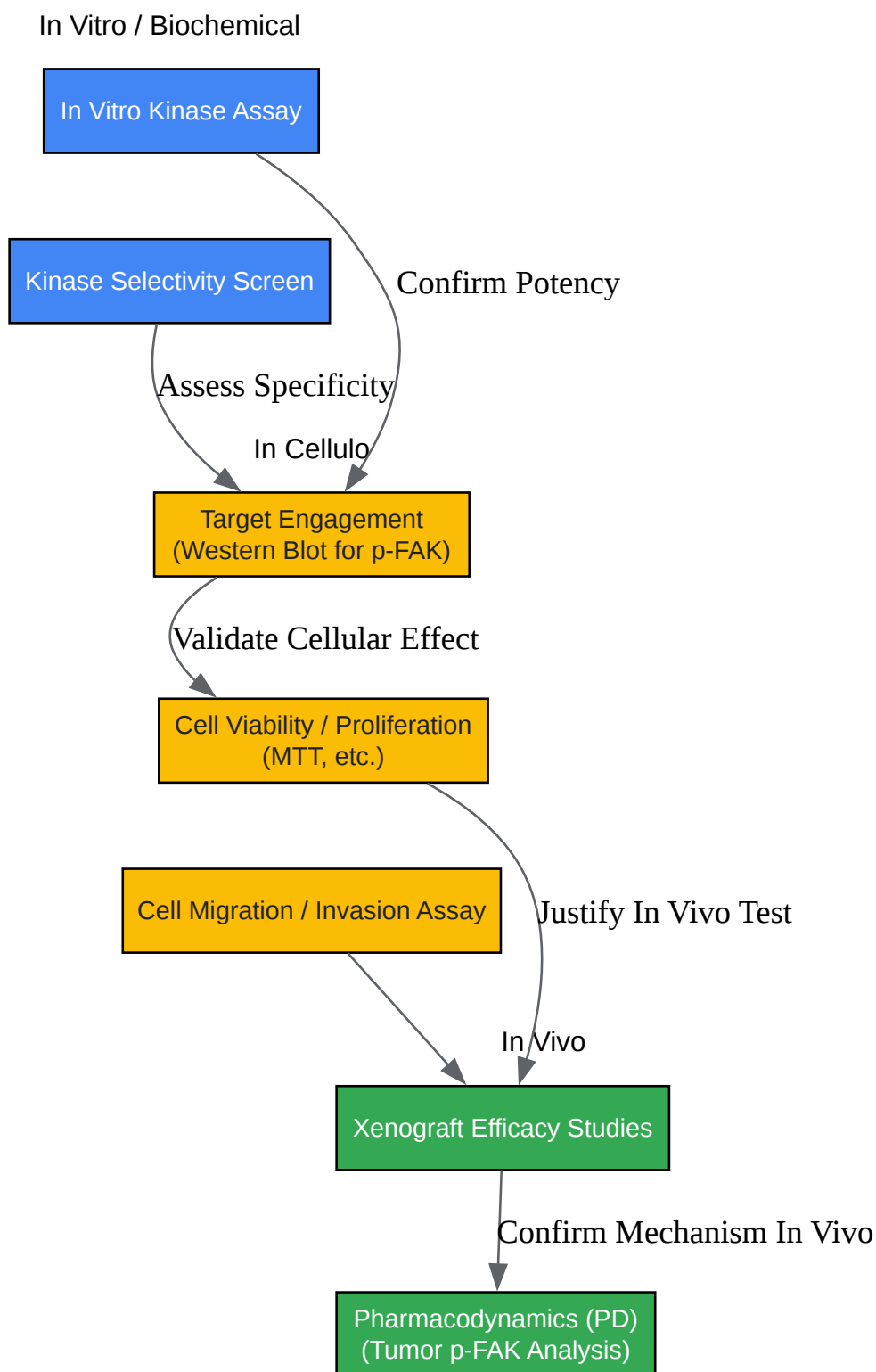
- Immunocompromised mice (e.g., Athymic Nude or NOD/SCID)
- Human cancer cell line (e.g., HCT116 colorectal cancer)[\[4\]](#)
- **Fak-IN-16**
- Vehicle for oral administration

- Calipers for tumor measurement

Procedure:

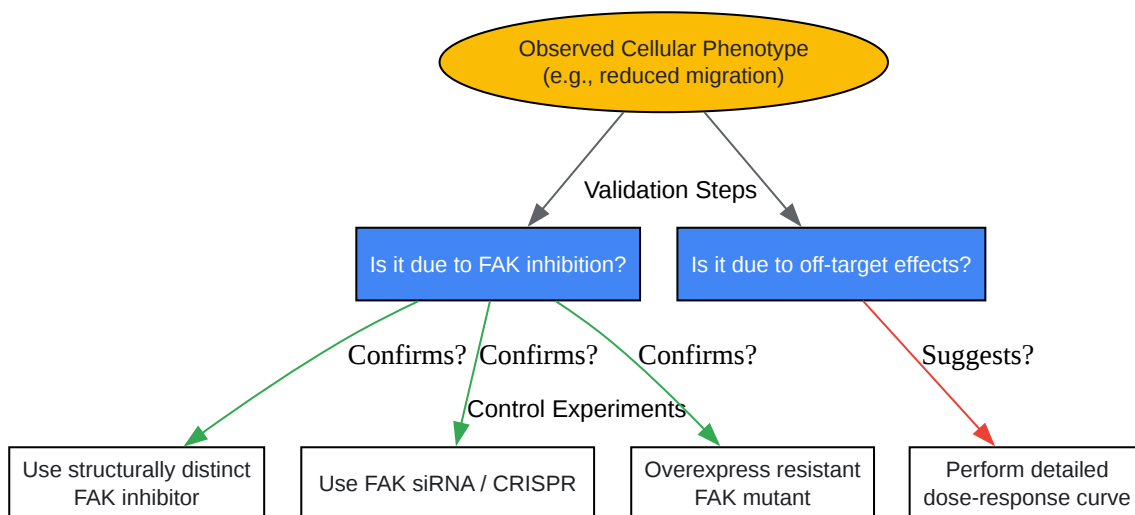
- Cell Implantation: Subcutaneously inject a suspension of human cancer cells (e.g., 5×10^6 cells) into the flank of each mouse.
- Tumor Growth: Allow tumors to grow to a palpable size (e.g., 100-200 mm³).
- Randomization and Treatment: Randomize mice into treatment groups (e.g., vehicle control, **Fak-IN-16** at various doses). Administer **Fak-IN-16** orally, once or twice daily, according to the study design.[\[13\]](#)
- Monitoring:
 - Measure tumor dimensions with calipers 2-3 times per week and calculate tumor volume (Volume = (Length x Width²)/2).
 - Monitor animal body weight and overall health as indicators of toxicity.
- Endpoint Analysis: Continue the study for a defined period or until tumors in the control group reach a predetermined size. At the endpoint, tumors can be excised for further analysis (e.g., Western blot for p-FAK, immunohistochemistry).
- Data Analysis: Compare the tumor growth curves between the treatment and control groups to determine the anti-tumor efficacy of **Fak-IN-16**.

Mandatory Visualizations



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A typical experimental workflow for evaluating a FAK inhibitor.



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Logical workflow to distinguish on-target vs. off-target effects.

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